

# 5-Bromo-3-nitropyridine-2-carbonitrile material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: *5-Bromo-2-Cyano-3-Nitropyridine*

Cat. No.: *B1272476*

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for 5-Bromo-3-nitropyridine-2-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and emergency procedures for 5-Bromo-3-nitropyridine-2-carbonitrile, a key intermediate in organic synthesis for pharmaceuticals and agrochemicals.<sup>[1]</sup> The information is compiled from various safety data sheets to ensure a thorough and reliable guide for laboratory and industrial use.

## Chemical Identification and Properties

Proper identification and understanding of the physical and chemical properties of a substance are fundamental to its safe handling.

Table 1: Substance Identification

Identifier	Value
Product Name	<b>5-Bromo-3-nitropyridine-2-carbonitrile[2]</b>
Synonyms	5-Bromo-2-cyano-3-nitropyridine, 5-Bromo-3-nitropicolinonitrile[2][3]
CAS Number	573675-25-9[2][4]
EC Number	629-442-8[2][4]
Molecular Formula	C <sub>6</sub> H <sub>2</sub> BrN <sub>3</sub> O <sub>2</sub> [4]

| InChI Key | OBVYONPVHIOJJZ-UHFFFAOYSA-N[4] |

Table 2: Physical and Chemical Properties

Property	Value
Molecular Weight	<b>228.00 g/mol [4]</b>
Appearance	Light orange to Yellow to Green powder to crystal[3]
Melting Point	101-106 °C[1]
Boiling Point	348.9 ± 42.0 °C[1]
Density	1.92 ± 0.1 g/cm <sup>3</sup> [1]
Form	Solid
Water Solubility	No data available[2]

| Partition Coefficient (n-octanol/water) | log Pow: 0.888[2] |

## Hazard Identification and Classification

This compound is classified as hazardous. The GHS classification provides a universally understood system for communicating these hazards.

Signal Word:Danger[2]

Table 3: GHS Hazard Statements

Code	Statement
<b>H301</b>	<b>Toxic if swallowed[2][4]</b>
H311	Toxic in contact with skin[3]
H331	Toxic if inhaled[3]
H312	Harmful in contact with skin[2][4]
H332	Harmful if inhaled[2][4]
H315	Causes skin irritation[2][4]
H318	Causes serious eye damage[2][4]

| H335 | May cause respiratory irritation[2] |

Table 4: GHS Precautionary Statements

Code	Statement
P261	<b>Avoid breathing</b> <b>dust/fume/gas/mist/vapours/spray.</b> <a href="#">[2]</a> <a href="#">[3]</a>
P270	Do not eat, drink or smoke when using this product. <a href="#">[3]</a>
P280	Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[2]</a>
P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. <a href="#">[2]</a>
P302 + P352 + P312	IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell. <a href="#">[3]</a>
P304 + P340 + P311	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor. <a href="#">[3]</a>
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[2]</a>
P361 + P364	Take off immediately all contaminated clothing and wash it before reuse. <a href="#">[3]</a>
P403 + P233	Store in a well-ventilated place. Keep container tightly closed. <a href="#">[3]</a>

| P501 | Dispose of contents/container to an approved waste disposal plant.[\[3\]](#) |

## Experimental Protocols: Safety and Emergency Procedures

Detailed methodologies for handling emergencies are critical for ensuring personnel safety and minimizing environmental impact.

## First-Aid Measures

A systematic approach to first aid is essential following exposure. Always consult a physician and show them this safety data sheet.[\[2\]](#)

- General Advice: Move the affected person from the danger area. Consult a physician and show them the material safety data sheet.[\[2\]](#)
- If Inhaled: Move the person into fresh air.[\[2\]](#) If breathing is difficult or has stopped, provide artificial respiration.[\[2\]](#) Seek immediate medical attention.
- In Case of Skin Contact: Immediately remove all contaminated clothing.[\[3\]](#) Wash the affected area thoroughly with soap and plenty of water.[\[2\]](#) Take the victim to a hospital immediately and consult a physician.[\[2\]](#)
- In Case of Eye Contact: Rinse the eyes cautiously with plenty of water for at least 15 minutes.[\[2\]](#) Remove contact lenses if present and easy to do.[\[2\]](#) Continue rinsing and consult a physician.[\[2\]](#)
- If Swallowed: Immediately call a POISON CENTER or doctor.[\[3\]](#) Rinse the mouth with water.[\[2\]](#) Do not induce vomiting. Never give anything by mouth to an unconscious person.[\[2\]](#)

## Fire-Fighting Protocol

In the event of a fire, the following measures should be taken.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)
- Specific Hazards: Combustion may produce hazardous gases, including carbon oxides, nitrogen oxides (NOx), and hydrogen bromide gas.[\[2\]](#)
- Firefighter Protocol:
  - Evacuate personnel to a safe area.[\[2\]](#)
  - Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)
  - Fight the fire from a safe distance.

- Prevent runoff from fire control from entering drains or water sources.[2]

## Accidental Release and Spill Cleanup Protocol

A structured workflow is necessary to manage accidental releases safely and effectively.

- Ensure Personal Protection: Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, safety goggles or a face shield, and protective clothing.[2]
- Isolate and Ventilate: Evacuate personnel from the spill area.[2] Ensure adequate ventilation. [2] Avoid breathing dust and vapors.[2]
- Containment: Prevent further leakage or spillage if it is safe to do so.[2] Do not let the product enter drains or waterways.[2]
- Cleanup:
  - Carefully sweep up the spilled material.
  - Use a shovel to collect the material.[2]
  - Pick up and arrange for disposal without creating dust.[2]
- Disposal: Place the collected waste into a suitable, closed, and labeled container for disposal.[2] Dispose of the material through a licensed disposal company in accordance with local, national, and international regulations.[2]

## Handling and Storage

Proper handling and storage are crucial for maintaining the chemical's integrity and ensuring long-term safety.

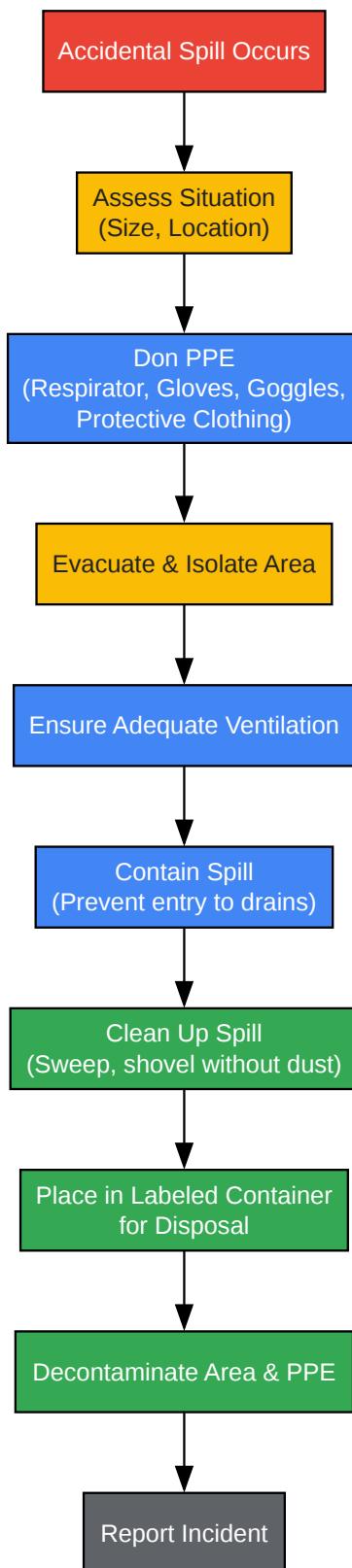
Table 5: Handling and Storage Procedures

Procedure	Recommendation
Safe Handling	<p><b>Avoid contact with skin, eyes, and clothing.[2] Avoid the formation of dust and aerosols.[2] Use only in well-ventilated areas.[3] Provide appropriate exhaust ventilation where dust is formed.</b></p> <p><b>[2] Wash hands thoroughly after handling.</b></p> <p><b>[5] Do not eat, drink, or smoke when using this product.[3]</b></p>
Storage Conditions	<p>Store in a cool, dry, and well-ventilated place.[2]</p> <p>Keep the container tightly closed.[2] Store locked up.[6]</p>

| Incompatible Materials | Acids, strong oxidizing agents, acid anhydrides, acid chlorides.[5] |

## Visualized Workflow: Accidental Spill Response

The following diagram outlines the logical steps for responding to an accidental spill of 5-Bromo-3-nitropyridine-2-carbonitrile.



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Caption: Workflow for Accidental Spill Response.

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